

A Technical Guide to the Toxicological Effects of Janthitrems in Livestock

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Compound of Interest

Compound Name: *Janthitrem F*

Cat. No.: B1672789

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Executive Summary

Janthitrems are tremorgenic mycotoxins belonging to the indole-diterpenoid class of alkaloids. Initially isolated from the fungus *Penicillium janthinellum*, they are also produced by novel ryegrass endophytes like *Epichloë festucae* var. *lolii* strain AR37, which produces related compounds known as epoxy-janthitrems.^{[1][2][3][4][5][6]} These toxins are a significant concern in pastoral agriculture, primarily in regions like New Zealand and Australia, where they are associated with the neurological syndrome in livestock known as "ryegrass staggers".^[7] This condition is characterized by muscle tremors, ataxia, and incoordination, which can lead to significant production losses and animal welfare issues.^{[7][8][9]} This technical guide provides a comprehensive overview of the toxicological profile of janthitrems, detailing their mechanism of action, summarizing quantitative toxicity data, outlining key experimental protocols, and illustrating the underlying biological and experimental processes.

Introduction to Janthitrems

Janthitrems are complex indole-diterpenoid alkaloids. The first members of this family, janthitrems A, B, and C, were identified from *Penicillium janthinellum* isolates found on ryegrass pastures where sheep were experiencing staggers.^{[1][2][3][5]} More recently, a group of related compounds, the epoxy-janthitrems, have been identified in perennial ryegrass infected with the novel endophyte strain AR37.^{[4][10]} This endophyte was developed to provide insect resistance without producing the highly potent tremorgen lolitrem B.^[4] While epoxy-janthitrems are significantly less potent than lolitrem B, they can still induce ryegrass staggers, particularly at high concentrations in pasture.^{[4][7]}

Chemical Structures and Analogs

Several janthitrem analogs have been identified, with epoxy-janthitrem I being the major compound produced by AR37 endophytes.[11] The presence of an 11,12-epoxy group is believed to be important for the tremorgenic activity of these compounds.[12]

Table 1: Key Janthitrem Analogs and Their Sources

Toxin Name	Molecular Weight (Da)	Primary Fungal Source	Key Reference(s)
Janthitrem A	601	Penicillium janthinellum	[1][2][3][5]
Janthitrem B	585	Penicillium janthinellum	[1][2][3][5]
Janthitrem C	569	Penicillium janthinellum	[1][2][3][5]

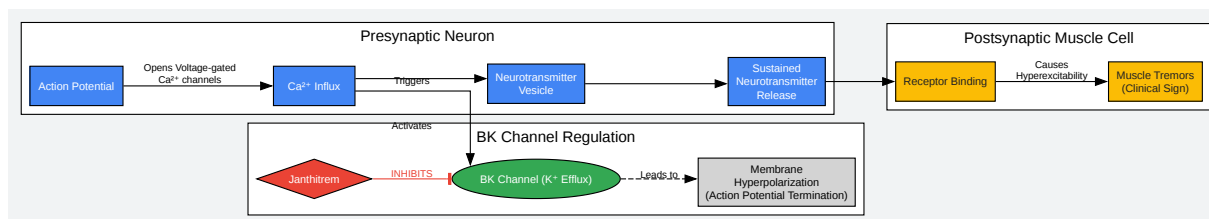
| Epoxy-janthitrems | Variable | Epichloë festucae (e.g., strain AR37) [[4][10] |

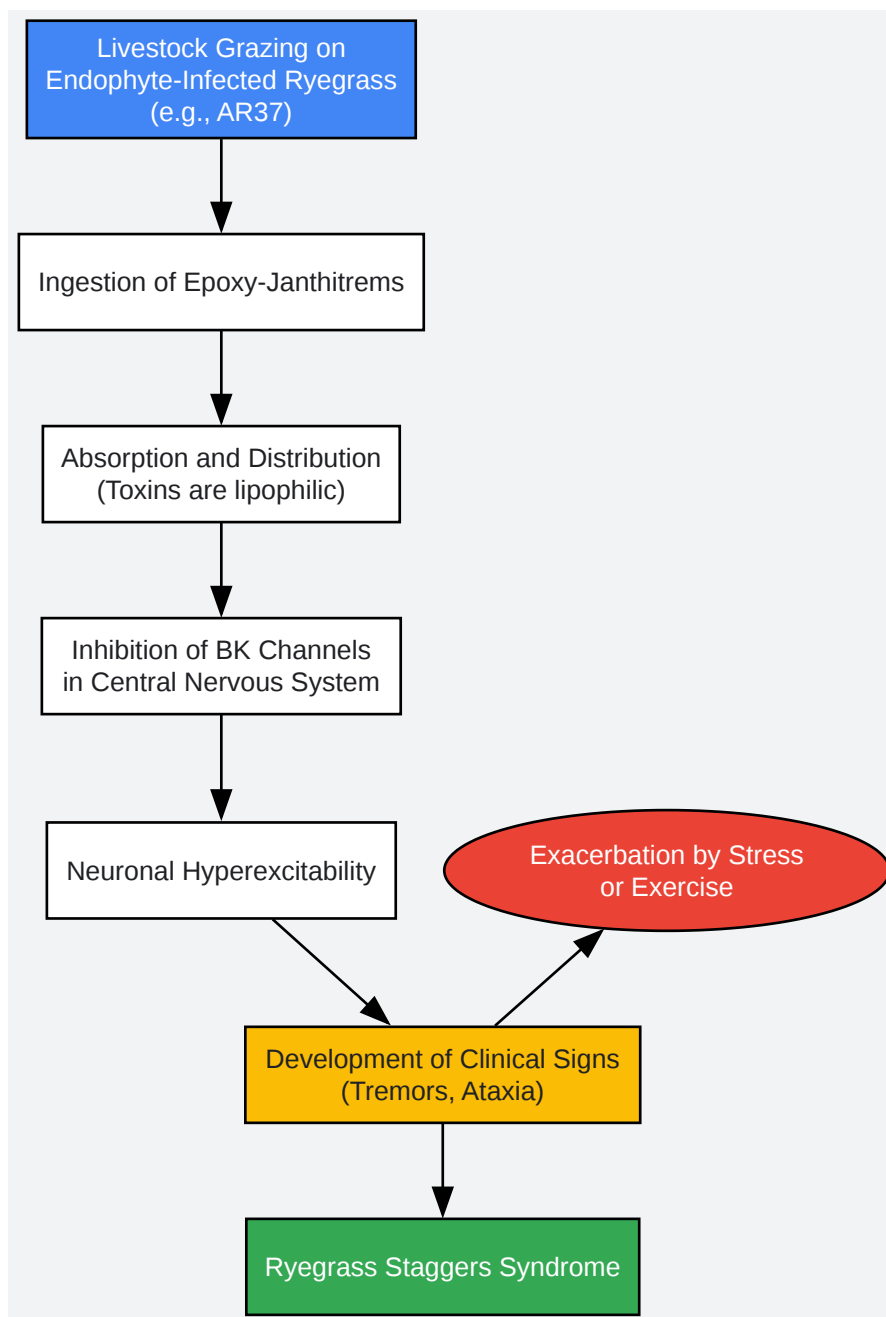
Mechanism of Action and Signaling Pathway

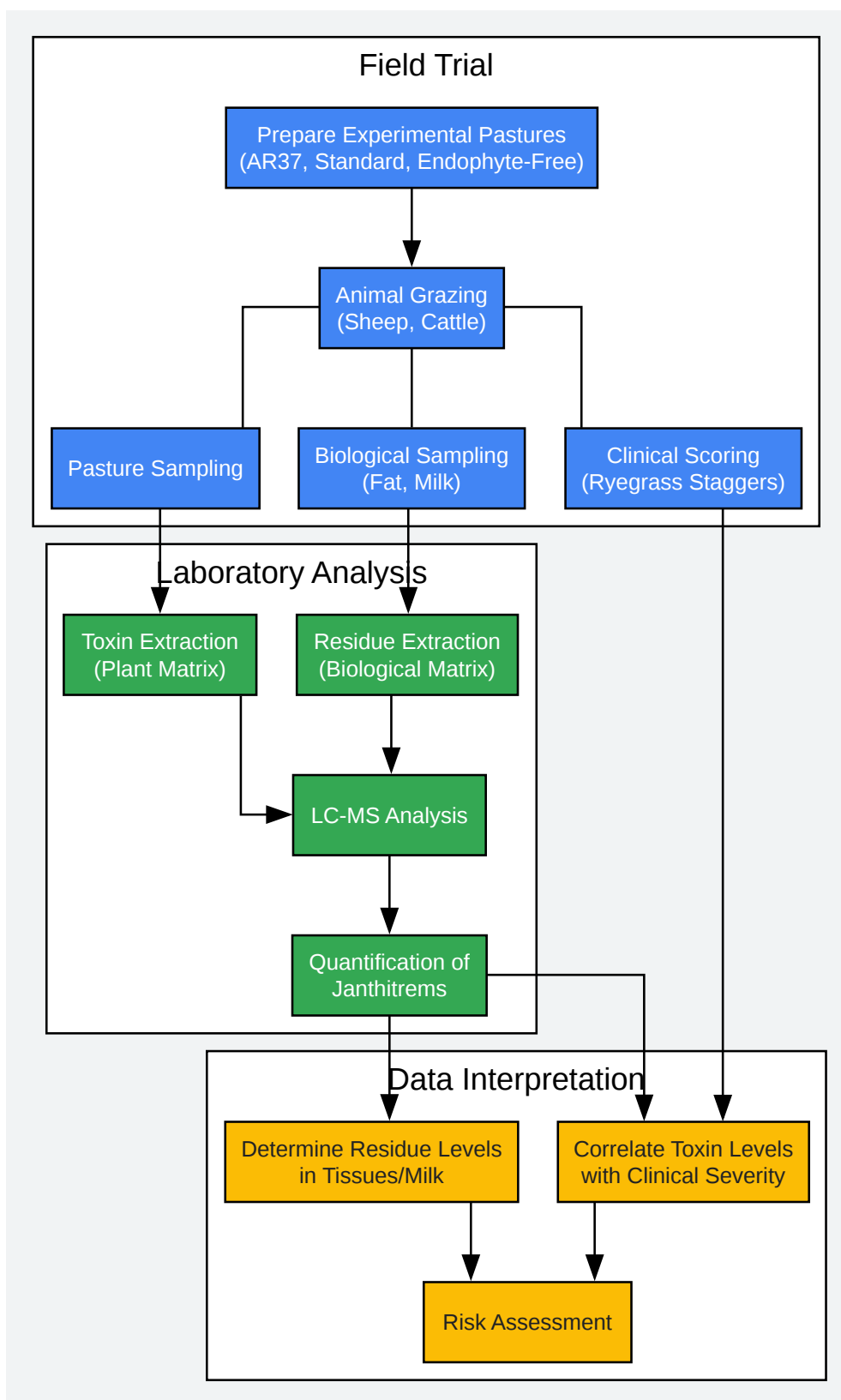
The primary neurotoxic effect of janthitrems, like the related lolitrem B, is the inhibition of large-conductance calcium-activated potassium channels (BK channels).[7][13] These channels are crucial for regulating neuronal excitability by contributing to the afterhyperpolarization phase of an action potential.

- **BK Channel Function:** In a normal physiological state, the influx of Ca^{2+} during an action potential activates BK channels. The subsequent efflux of K^{+} hyperpolarizes the cell membrane, terminating the action potential and preventing excessive neurotransmitter release.
- **Inhibition by Janthitrems:** Janthitrems bind to and inhibit these BK channels.
- **Pathophysiological Outcome:** This inhibition leads to prolonged cellular depolarization and sustained impulse transmission at the motor endplate.[7] The resulting hyperexcitability of

motor neurons manifests clinically as the characteristic muscle tremors and ataxia of ryegrass staggers.[7][13]







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